

Synthesis of 2-(4-Fluorophenyl)acetic acid-d2: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)acetic acid-d2

Cat. No.: B12307754

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **2-(4-Fluorophenyl)acetic acid-d2**, a deuterated derivative of 2-(4-Fluorophenyl)acetic acid. This isotopically labeled compound is of significant interest as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS) in drug metabolism and pharmacokinetic (DMPK) studies.^[1] The introduction of deuterium at the α -position provides a distinct mass shift, facilitating its differentiation from the unlabeled endogenous analogue.

Core Synthesis Strategy: α -Hydrogen-Deuterium Exchange

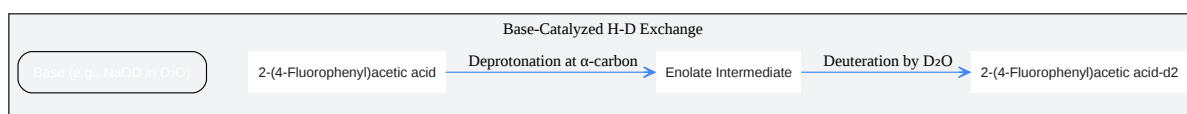
The most direct and widely applicable method for the synthesis of **2-(4-Fluorophenyl)acetic acid-d2** is through the direct exchange of the acidic α -hydrogens of the parent carboxylic acid with deuterium. This transformation is typically achieved by reacting 2-(4-Fluorophenyl)acetic acid with a deuterium source, most commonly deuterium oxide (D_2O), under either acidic or basic conditions. The acidic nature of the α -protons, being adjacent to the carbonyl group of the carboxylic acid, allows for their ready abstraction and subsequent replacement by deuterium.

Reaction Principle

The underlying chemical principle involves the formation of an enolate intermediate under basic conditions or an enol intermediate under acidic conditions. These intermediates can then be

deuterated by the deuterium source present in the reaction mixture.

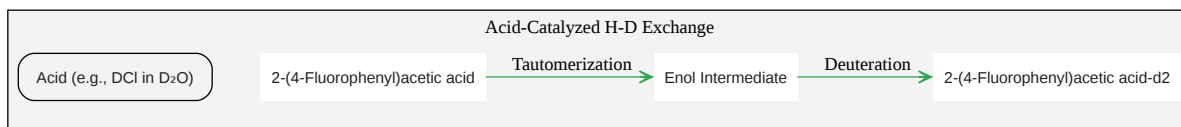
Base-Catalyzed Mechanism:

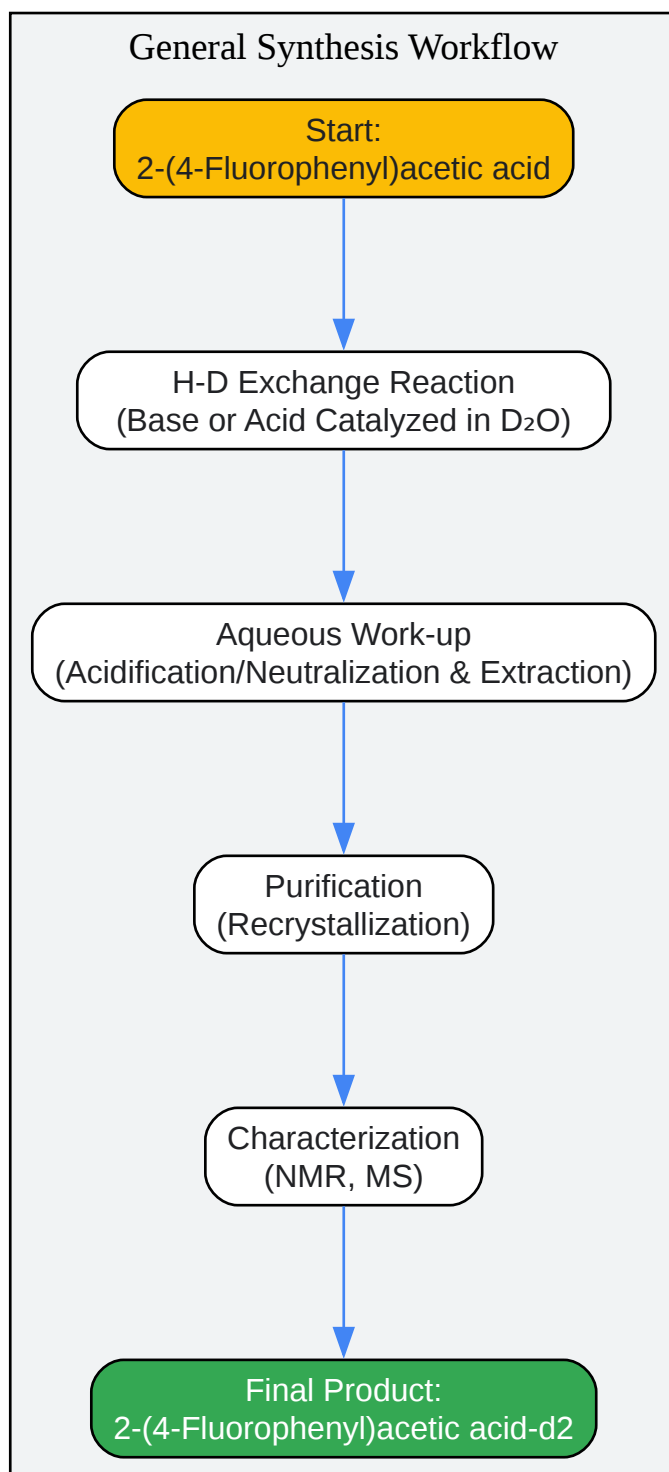


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Caption: Base-catalyzed H-D exchange for deuteration.

Acid-Catalyzed Mechanism:





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References

- 1. medchemexpress.com [medchemexpress.com]
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